

HEPPS Solubility and Key Physical Properties

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Compound Focus: Hepps

CAS No.: 16052-06-5

Cat. No.: S527303

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The table below summarizes the fundamental physicochemical properties of **HEPPS** that are critical for its application in biological systems.

Property	Value / Range	Conditions / Notes
Molecular Weight	252.33 g/mol	-
CAS Registry Number	16052-06-5	-
pKa	8.0 [1]	At 25°C
Useful pH Range	7.3 - 8.7 [1] [2] [3]	-
Water Solubility	~233.33 mg/mL (924.70 mM) [3]	Often reported as soluble to at least 1 M at 20°C [1] [2].
Melting Point	237 - 239 °C [2] [4]	-
Storage	Sealed in dry, at Room Temperature [2]	-

Standard Protocol for Preparing HEPPS Buffer

This is a general method for preparing 1 liter of a 1 M **HEPPS** buffer solution. You can scale the volumes accordingly.

| Step | Instruction | Notes | | :--- | :--- | :--- | | **1. Calculate & Weigh** | Calculate the mass of **HEPPS** needed. For 1 L of 1 M solution: $1 \text{ mol/L} \times 252.33 \text{ g/mol} = 252.33 \text{ grams}$. Weigh this amount. | Purity should be $\geq 98\%$ for research use [1]. | | **2. Initial Dissolution** | Add the powder to approximately **800 mL of deionized water** in a suitable beaker or volumetric container [5]. Stir to dissolve. | | **3. Adjust pH** | The solution is acidic upon dissolution (pH 5.0-6.5 for a 0.1M solution) [2]. Adjust to your desired pH (within 7.3-8.7) using a strong base like **10 N NaOH** [5]. | | **4. Final Volume** | Transfer the solution to a 1 L volumetric flask. Bring the final volume to **1.0 liter** with deionized water. | | **5. Sterilization & Storage** | Filter sterilize the solution using a $0.22 \mu\text{m}$ filter. Store sealed at room temperature. | Avoid autoclaving if possible to maintain stability. |

HEPPS in Biological Research: Mechanisms and Applications

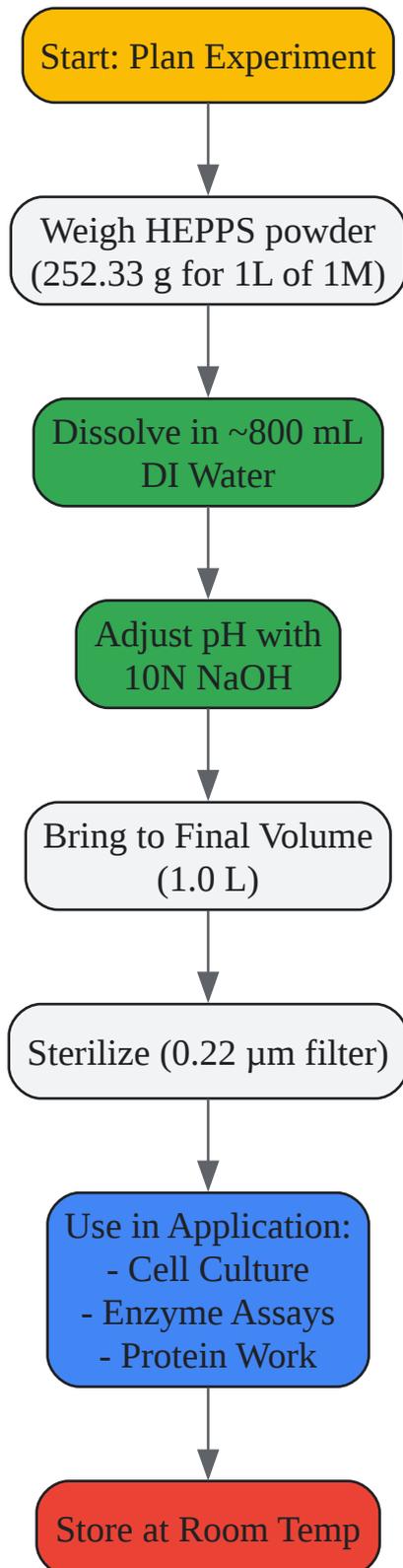
HEPPS is a zwitterionic Good's buffer known for its stability and minimal interference with biological processes [1] [4]. Its primary mechanism is maintaining a stable pH environment, which is crucial for enzymatic activity, protein stability, and cell viability [1] [2].

Key applications include:

- **Cell Culture:** Maintaining a consistent pH in culture media, especially where CO_2 changes are a concern [1].
- **Biochemical Assays:** Used in enzyme kinetics studies, nucleic acid purification, PCR, and protein analysis by SDS-PAGE [1] [2].
- **Protein Purification:** Employed in chromatography (e.g., ion exchange) to maintain protein stability [4].
- **Neuroscience Research:** **HEPPS** has been found to bind to amyloid- β aggregates, converting them into monomers, thereby reducing oligomer and plaque formation. This has shown promise in rescuing cognitive deficits in mouse models of Alzheimer's disease, as it is orally active and can cross the blood-brain barrier [3].

Experimental Workflow for Buffer Preparation and Use

The following diagram outlines the logical workflow for preparing and applying a **HEPPS** buffer in a typical biological experiment.



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Technical Notes and Safety

- **Purity and Selection:** For sensitive cell culture work, select a "BioPerformance Certified" or "cell culture tested" grade with purity $\geq 99.5\%$ to ensure consistency and minimize contaminants [2].
- **Safety: HEPPS** is generally not classified as highly hazardous but should be handled with care. It may cause skin, eye irritation, and respiratory discomfort. Refer to the Safety Data Sheet (SDS) for detailed handling instructions [2] [4].

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References

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